

Application Notes and Protocols for CP-465022 Hydrochloride in Rats

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Compound of Interest

Compound Name: CP-465022 hydrochloride

Cat. No.: B6416092

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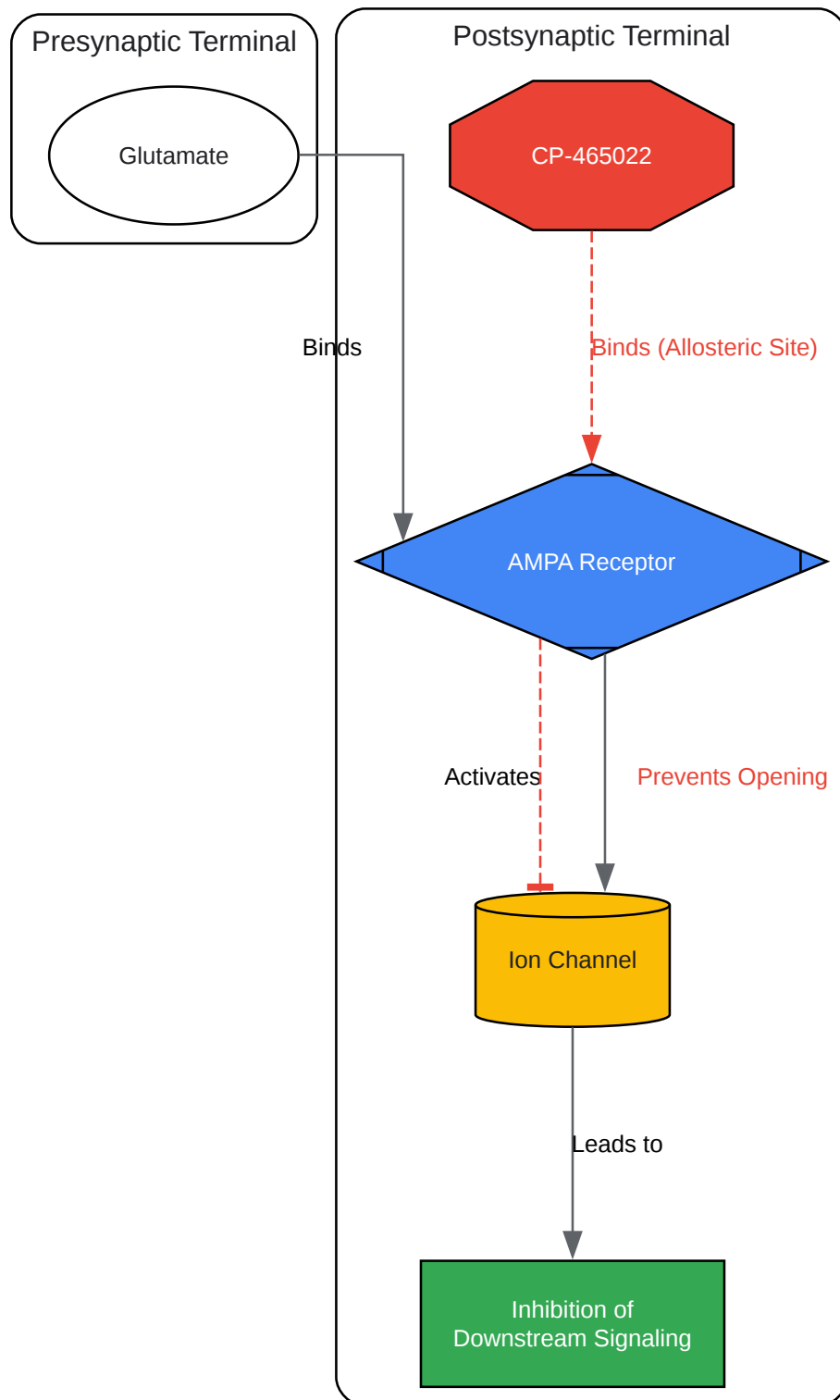
Introduction

CP-465022 hydrochloride is a potent and selective, non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1] It exhibits anticonvulsant properties and has been investigated for its neuroprotective potential in preclinical models. These application notes provide detailed dosing protocols for **CP-465022 hydrochloride** in rats across various experimental paradigms, including seizure models, focal cerebral ischemia, and locomotor activity assessment. The information is intended to guide researchers in designing and executing in vivo studies.

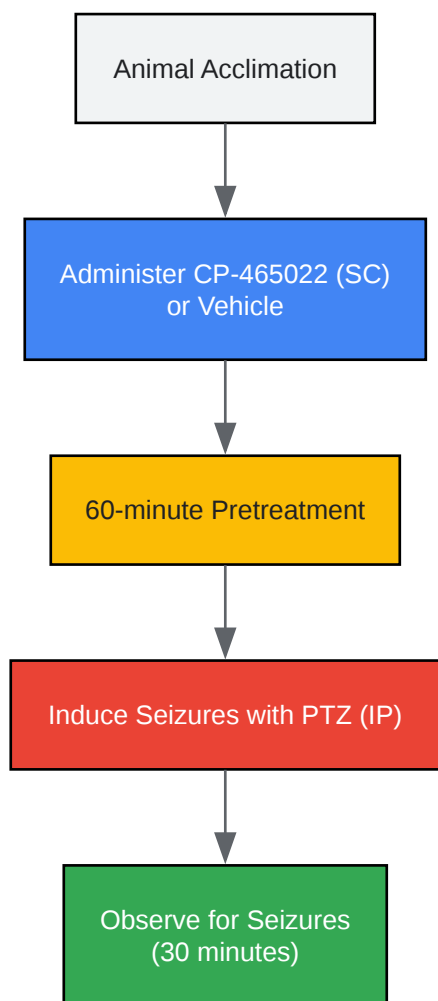
Mechanism of Action

CP-465022 acts as a non-competitive antagonist at the AMPA receptor.[1] Unlike competitive antagonists that bind to the glutamate binding site, CP-465022 binds to an allosteric site on the receptor-channel complex.[2] This binding event disrupts the transduction of agonist binding into channel opening, thereby inhibiting the influx of cations (primarily Na^+ and Ca^{2+}) into the postsynaptic neuron.[2] This mechanism effectively dampens excitatory neurotransmission mediated by AMPA receptors.

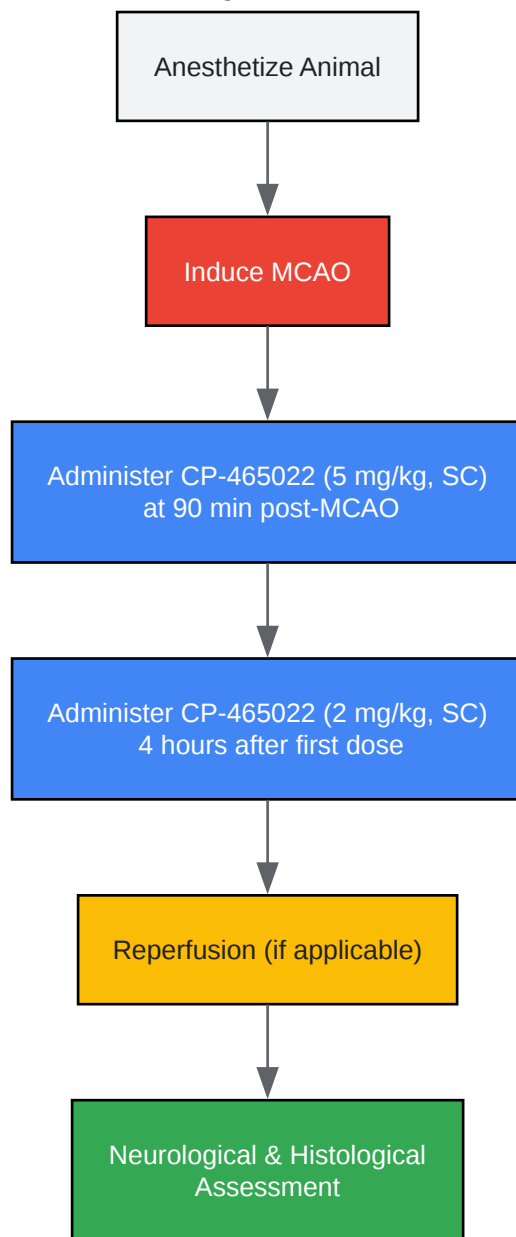
Mechanism of Action of CP-465022



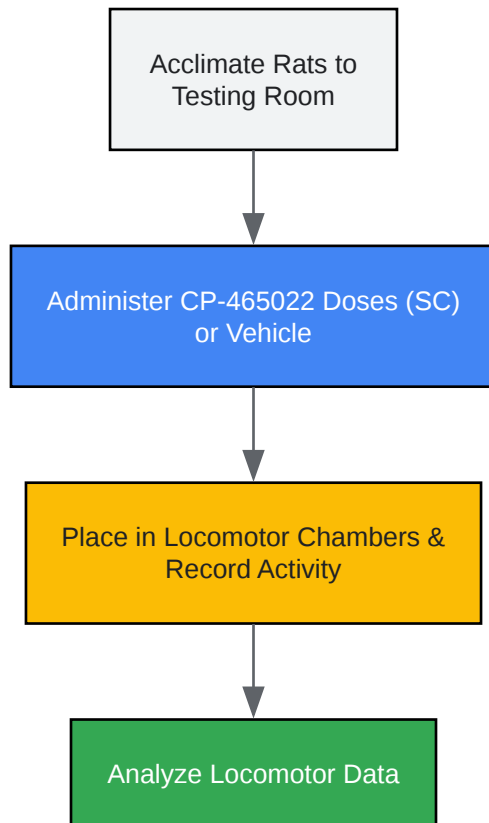
PTZ-Induced Seizure Protocol Workflow



MCAO Dosing Protocol Workflow



Locomotor Activity Protocol



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References

- 1. Noncompetitive antagonists induce cooperative AMPA receptor channel gating - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Noncompetitive antagonists induce cooperative AMPA receptor channel gating - PubMed [pubmed.ncbi.nlm.nih.gov]
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